

An In-depth Technical Guide to N,N-Diethyl-2-hydroxy-2-phenylacetamide

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Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxy-2-phenylacetamide*

CAS No.: 2019-69-4

Cat. No.: B1209631

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Introduction and Molecular Overview

N,N-Diethyl-2-hydroxy-2-phenylacetamide, also known by its synonym N,N-diethylmandelamide, is a fascinating yet relatively underexplored molecule within the broader class of phenylacetamide derivatives. With the chemical formula $C_{12}H_{17}NO_2$ and a molecular weight of approximately 207.27 g/mol, this compound is structurally characterized by a central acetamide core, N,N-disubstituted with ethyl groups, and a phenyl group attached to the α -carbon, which also bears a hydroxyl moiety.[1] This α -hydroxy acid amide structure positions it as a derivative of mandelic acid, a well-known and biologically significant α -hydroxy acid utilized in various pharmaceutical and cosmetic applications.[2][3]

The presence of a chiral center at the α -carbon and the combination of a hydrophilic hydroxyl group with a lipophilic phenyl ring and diethylamide moiety bestow upon this molecule a unique physicochemical profile that suggests potential for diverse biological activities. While its non-hydroxylated analog, N,N-Diethyl-2-phenylacetamide (DEPA), has been extensively studied as an insect repellent[4], the introduction of the hydroxyl group in **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is anticipated to significantly modulate its biological properties, including its

interactions with physiological targets. This technical guide aims to provide a comprehensive literature review, detailing its synthesis, chemical properties, and potential pharmacological activities, thereby serving as a foundational resource for researchers and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is presented in the table below. It is important to note that while some data is available, comprehensive experimental characterization is still somewhat limited in the public domain.

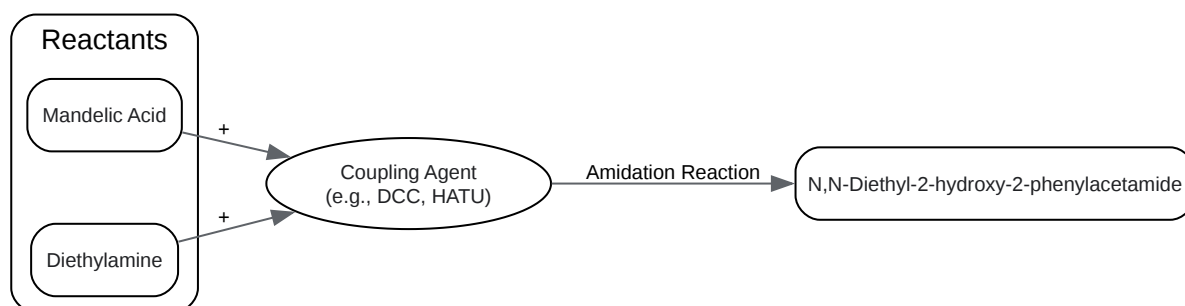
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1]
Molecular Weight	207.27 g/mol	[1]
CAS Number	2019-69-4 (racemate)	[5]
65309-12-8 ((R)-enantiomer)	[1]	
IUPAC Name	N,N-diethyl-2-hydroxy-2-phenylacetamide	
Synonyms	N,N-Diethylmandelamide	
Appearance	Predicted to be a solid or semi-solid at room temperature.	
Solubility	Expected to be soluble in a range of organic solvents.	

Synthesis of N,N-Diethyl-2-hydroxy-2-phenylacetamide

The synthesis of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** can be logically approached through the amidation of mandelic acid or its derivatives. The general synthesis of α -hydroxy amides is a well-established area of organic chemistry.[\[6\]](#)[\[7\]](#)

Proposed Synthetic Pathway: Amidation of Mandelic Acid

A plausible and direct route to **N,N-Diethyl-2-hydroxy-2-phenylacetamide** involves the reaction of mandelic acid with diethylamine in the presence of a suitable coupling agent. This method is a standard procedure for amide bond formation.



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Caption: Proposed synthesis of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** from mandelic acid.

Experimental Protocol: Synthesis via Amidation

The following is a detailed, step-by-step methodology for the synthesis of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** from mandelic acid.

Materials:

- Mandelic acid
- Diethylamine
- N,N'-Dicyclohexylcarbodiimide (DCC) or another suitable coupling agent
- Dichloromethane (DCM) or another suitable aprotic solvent

- Hydrochloric acid (1 M)
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate and hexanes for elution

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve mandelic acid (1 equivalent) in anhydrous DCM. To this solution, add diethylamine (1.1 equivalents).
- **Coupling Agent Addition:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add a solution of DCC (1.1 equivalents) in DCM to the stirred reaction mixture.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, filter the mixture to remove the dicyclohexylurea byproduct.
- **Extraction:** Wash the filtrate successively with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent to yield pure **N,N-Diethyl-2-hydroxy-2-phenylacetamide**.

Analytical Characterization

The structural confirmation of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** would rely on a combination of spectroscopic techniques. While a comprehensive set of experimental spectra for this specific molecule is not readily available in the public domain, the expected spectral data can be predicted based on its chemical structure and data from analogous compounds.^{[8][9][10][11][12][13][14]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methine proton at the α-carbon, the methylene and methyl protons of the diethylamino group, and the hydroxyl proton. The chemical shifts would be influenced by the neighboring functional groups.

¹³C NMR: The carbon NMR spectrum would display signals for the carbonyl carbon, the carbons of the phenyl ring, the α-carbon bearing the hydroxyl group, and the carbons of the diethylamino group.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by a broad absorption band for the hydroxyl group (O-H stretch) typically in the region of 3200-3600 cm⁻¹, a strong absorption for the amide carbonyl group (C=O stretch) around 1630-1680 cm⁻¹, and characteristic absorptions for the aromatic C-H and C=C bonds.

Mass Spectrometry (MS)

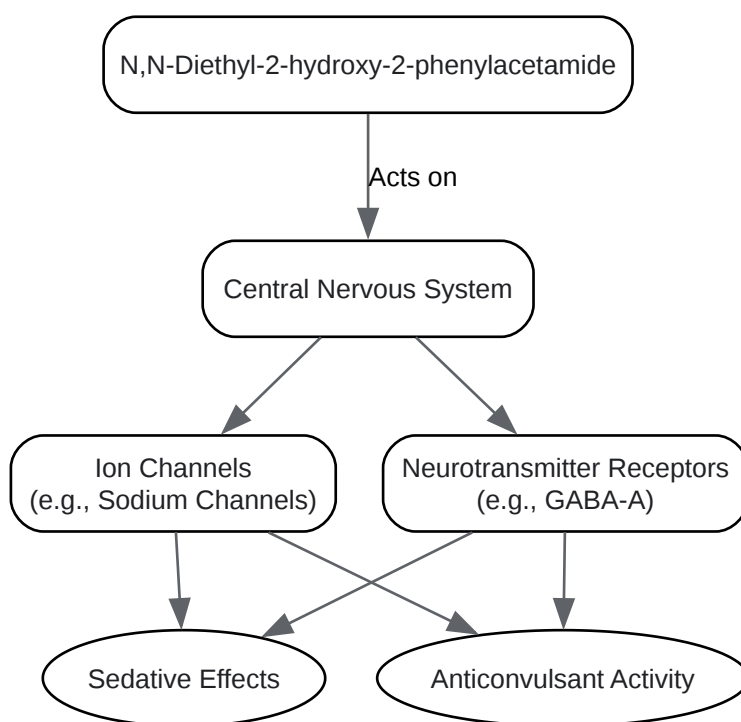
Mass spectrometry would be used to determine the molecular weight of the compound. The electron ionization (EI) mass spectrum would likely show a molecular ion peak corresponding to the molecular weight of 207.27, along with characteristic fragmentation patterns.

Potential Pharmacological Activities and Mechanism of Action

While specific pharmacological data for **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is limited, the structural class of mandelamide and phenylacetamide derivatives has been investigated for a range of biological activities.^{[2][3][15][16]}

Central Nervous System (CNS) Activity

Phenylacetamide derivatives are known to possess CNS activity, with some exhibiting anticonvulsant and sedative-hypnotic properties.[17][18][19][20] The mechanism of action for some of these compounds involves the modulation of ion channels, such as voltage-gated sodium channels.[20] It is plausible that **N,N-Diethyl-2-hydroxy-2-phenylacetamide** could exhibit CNS depressant effects.



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Caption: Potential mechanism of CNS activity for **N,N-Diethyl-2-hydroxy-2-phenylacetamide**.

Antimicrobial and Anti-inflammatory Potential

Mandelic acid and its derivatives have been reported to possess antimicrobial and anti-inflammatory properties.[2][3][16] The combination of the mandelic acid scaffold with an amide functionality could lead to compounds with dual-action capabilities, targeting both microbial infections and inflammatory responses.

Experimental Protocols for Pharmacological Evaluation

In Vitro Assays:

- **Receptor Binding Assays:** To determine the affinity of the compound for various CNS receptors.
- **Ion Channel Electrophysiology:** To assess the effect of the compound on the function of voltage-gated ion channels.
- **Antimicrobial Susceptibility Testing:** To evaluate the minimum inhibitory concentration (MIC) against a panel of bacteria and fungi.

In Vivo Models:

- **Rodent Models of Epilepsy:** Such as the maximal electroshock (MES) test to assess anticonvulsant activity.
- **Animal Models of Sedation:** Including the open field test and elevated plus-maze to evaluate sedative and anxiolytic effects.
- **Models of Inflammation:** Such as the carrageenan-induced paw edema model in rats to assess anti-inflammatory activity.

Toxicology and Safety

Comprehensive toxicological data for **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is not readily available. A safety data sheet for the compound indicates that much of the toxicity data has not been determined.[3] However, information on the related compound, N,N-Diethyl-2-phenylacetamide, suggests that it has low acute toxicity. As with any chemical compound, appropriate personal protective equipment should be used when handling **N,N-Diethyl-2-hydroxy-2-phenylacetamide**.

Future Directions and Conclusion

N,N-Diethyl-2-hydroxy-2-phenylacetamide represents an intriguing molecule at the intersection of mandelic acid and phenylacetamide chemistry. While its non-hydroxylated counterpart has found a niche as an insect repellent, the introduction of a hydroxyl group opens the door to a wider range of potential pharmacological applications, particularly in the realm of CNS disorders.

The logical next steps in the exploration of this compound would involve a systematic investigation of its biological activities, starting with in vitro screening across a panel of CNS targets, followed by in vivo studies to confirm any promising initial findings. Furthermore, a detailed toxicological profile is necessary to establish its safety for any potential therapeutic use. The synthetic route outlined in this guide provides a clear path for obtaining the necessary quantities of this compound for such investigations.

In conclusion, **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is a compound with untapped potential. This technical guide consolidates the available information and provides a framework for future research that could unlock new therapeutic avenues based on this unique chemical scaffold.

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